

A Technical Guide to the Physical Properties of 1-(3,5-dinitrophenyl)ethanone

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Compound of Interest

Compound Name: 1-(3,5-dinitrophenyl)ethanone

Cat. No.: B081857

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This technical guide provides an in-depth overview of the physical appearance and melting point of **1-(3,5-dinitrophenyl)ethanone**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document outlines its key physical characteristics and details the experimental protocols for their determination.

Physical and Chemical Properties

1-(3,5-dinitrophenyl)ethanone is an organic compound with the chemical formula $C_8H_6N_2O_5$. While specific data on its color is not readily available, related nitro-substituted aromatic ketones are often crystalline solids with a color ranging from white to yellow or beige. For instance, 1-(3-Nitrophenyl)ethanone is described as a light beige powder[1]. The physical state of **1-(3,5-dinitrophenyl)ethanone** at standard conditions is solid.

Quantitative Data Summary

The known quantitative physical and chemical properties of **1-(3,5-dinitrophenyl)ethanone** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Melting Point	81-85[2]	°C
Boiling Point	267.3[2]	°C at 760 mmHg
Density	1.452[2]	g/cm ³
Flash Point	114.5[2]	°C
Refractive Index	1.598[2]	
Vapor Pressure	0.00821[2]	mmHg at 25°C
Molecular Weight	210.144	g/mol

Experimental Protocols

Accurate determination of the physical properties of a compound is crucial for its identification and purity assessment. The following sections detail the standard methodologies for determining the physical appearance and melting point of **1-(3,5-dinitrophenyl)ethanone**.

Determination of Physical Appearance

The physical appearance of a chemical compound is determined through careful visual observation. This qualitative assessment is a fundamental first step in the characterization of a substance.

Methodology:

- Sample Preparation: A small, representative sample of the compound is placed on a clean, dry watch glass or in a clear sample vial.
- Visual Inspection: The sample is observed under good lighting conditions. The following characteristics are noted:
 - Physical State: Whether the substance is a solid, liquid, or gas at ambient temperature. For solids, the form, such as crystalline, powder, or amorphous, is recorded.

- Color: The color of the compound is carefully described. It is important to note if the compound is colorless, white, or has a specific hue.
- Odor: If it is safe to do so, the odor of the compound can be noted by carefully wafting the vapors toward the nose.
- Documentation: All observations are recorded in a laboratory notebook.

Determination of Melting Point

The melting point of a compound is a key physical property that provides information about its identity and purity. A pure crystalline solid will have a sharp melting point, typically within a 1-2°C range, while impurities will lead to a depression and broadening of the melting range. The capillary method is a standard technique for melting point determination[3][4].

Methodology:

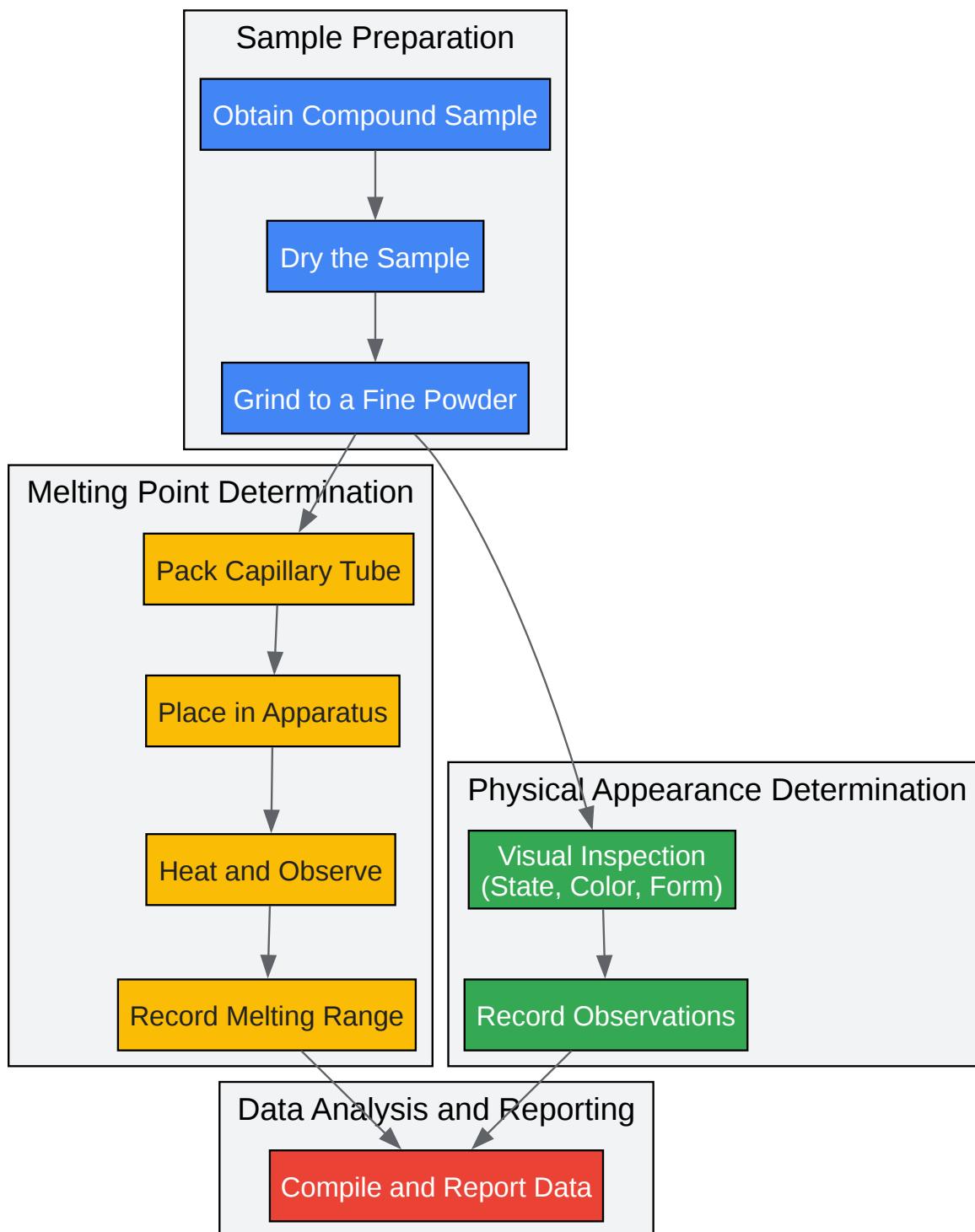
- Sample Preparation: The crystalline sample of **1-(3,5-dinitrophenyl)ethanone** must be completely dry and in the form of a fine powder. If necessary, a small amount of the sample is crushed into a fine powder using a mortar and pestle.
- Capillary Tube Loading: A small amount of the powdered sample is packed into a thin-walled capillary tube, open at one end, to a height of about 3 mm. The sample should be tightly packed by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup: The loaded capillary tube is placed in a melting point apparatus, which typically consists of a heated block and a thermometer or a digital temperature sensor. The capillary tube should be positioned close to the temperature sensor to ensure accurate measurement.
- Heating and Observation:
 - An initial rapid heating can be performed to determine an approximate melting point[5].
 - For an accurate measurement, a second sample is heated to a temperature about 10-15°C below the approximate melting point. The heating rate is then slowed to about 1-2°C per minute.

- The sample is observed carefully through the magnifying eyepiece of the apparatus.
- Recording the Melting Range:
 - The temperature at which the first drop of liquid appears is recorded as the initial melting point.
 - The temperature at which the entire solid sample has turned into a clear liquid is recorded as the final melting point.
 - The melting point is reported as a range from the initial to the final temperature.

Visualizations

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical compound like **1-(3,5-dinitrophenyl)ethanone**.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining the physical properties of a solid compound.

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